

Personal protective equipment for handling ENPP3 Inhibitor 1

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Compound of Interest

Compound Name: ENPP3 Inhibitor 1

Cat. No.: B10830466

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Essential Safety and Handling Guide for ENPP3 Inhibitor 1

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **ENPP3 Inhibitor 1** (CAS No. 2803505-90-8). Adherence to these protocols is essential for ensuring a safe laboratory environment.

While **ENPP3 Inhibitor 1** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), all laboratory chemicals should be handled with care, employing universal precautions and the personal protective equipment outlined below^[1].

Chemical and Physical Properties

A summary of key quantitative data for **ENPP3 Inhibitor 1** is provided for easy reference.

Property	Value	Source
CAS Number	2803505-90-8	[1]
Molecular Formula	C ₂₀ H ₁₄ F ₃ NO ₅ S	[1]
Molecular Weight	437.39 g/mol	[2]
Form	Solid	[2]
Powder Storage	-20°C (3 years), 4°C (2 years)	[1]
Solvent Storage	-80°C (6 months), -20°C (1 month)	[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is required for handling **ENPP3 Inhibitor 1** to minimize exposure and ensure personal safety.

- **Eye Protection:** Wear chemical safety glasses or goggles that provide a complete seal around the eyes[1].
- **Hand Protection:** Use compatible, chemical-resistant gloves (e.g., nitrile, neoprene) to prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated[1].
- **Skin and Body Protection:** A standard laboratory coat must be worn to protect street clothing and skin from potential splashes[1].
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required. If there is a risk of generating dust or aerosols, a certified respirator (e.g., N95 or equivalent) should be used[1].

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is crucial for laboratory safety.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an appropriate, well-ventilated area, such as a chemical fume hood, is available and operational. An accessible safety shower and eyewash station are mandatory[1].
- Donning PPE: Put on all required PPE (lab coat, gloves, safety glasses) before opening the container.
- Handling the Compound:
 - Avoid direct contact with the skin and eyes[1].
 - Avoid the formation of dust and aerosols[1].
 - If weighing the solid form, do so carefully within the ventilated enclosure.
 - When preparing solutions, add the solvent to the inhibitor slowly to prevent splashing.
- Storage: Keep the container tightly sealed when not in use. Store in a cool, well-ventilated area according to the temperatures specified in the table above[1].
- Decontamination: After handling, decontaminate all surfaces and equipment by scrubbing with a suitable solvent, such as alcohol[1].
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination (gloves first, followed by lab coat and eye protection). Wash hands thoroughly with soap and water after removing PPE.

Accidental Release Measures

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate non-essential personnel from the immediate area[1].
- Ventilate: Ensure the area is well-ventilated[1].
- Containment: Wearing full PPE, prevent further leakage or spillage. Keep the product away from drains and water courses[1].

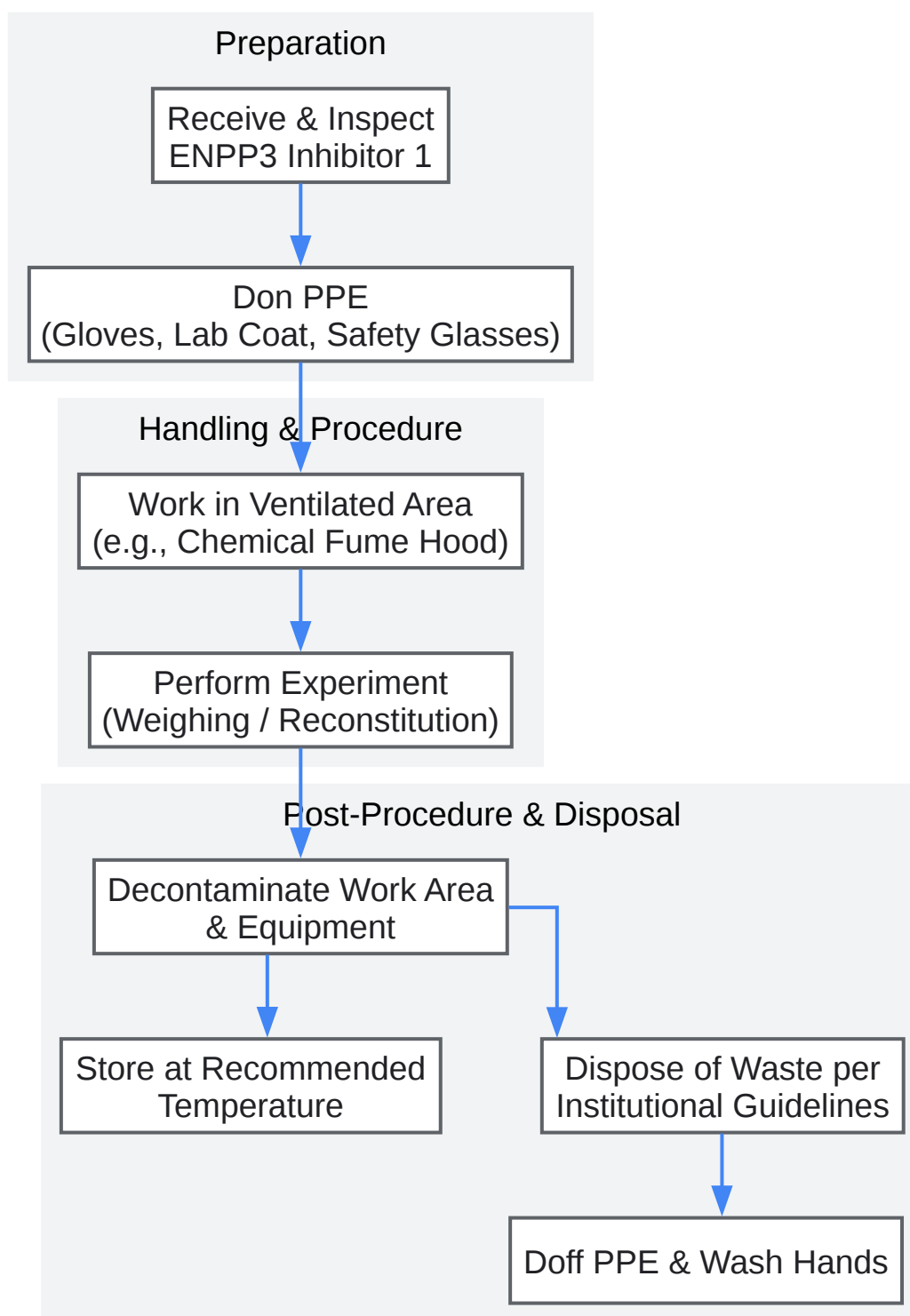
- Cleanup:
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
 - For solutions, absorb with an inert, finely-powdered liquid-binding material (e.g., diatomite, universal binders)[1].
- Disposal: Place all contaminated materials into a sealed container for disposal according to institutional and local regulations[1].

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and cleanup materials, must be disposed of as chemical waste. Follow all local, state, and federal environmental regulations for proper disposal[1]. Do not dispose of down the drain or in general waste.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **ENPP3 Inhibitor 1** in a laboratory setting.



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Caption: Workflow for Safe Handling of **ENPP3 Inhibitor 1**.

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